

Axelopran Protocol for In Vivo Mouse Models: Application Notes

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Introduction

Axelopran (formerly TD-1211) is a peripherally acting mu (μ)-opioid receptor antagonist (PAMORA) under investigation for its potential to mitigate the gastrointestinal side effects of opioid analgesics, primarily opioid-induced constipation (OIC). Additionally, recent preclinical studies have highlighted its potential role in cancer immunotherapy by counteracting opioid-induced immunosuppression. These application notes provide detailed protocols for utilizing **Axelopran** in in vivo mouse models for both OIC and cancer immunotherapy research.

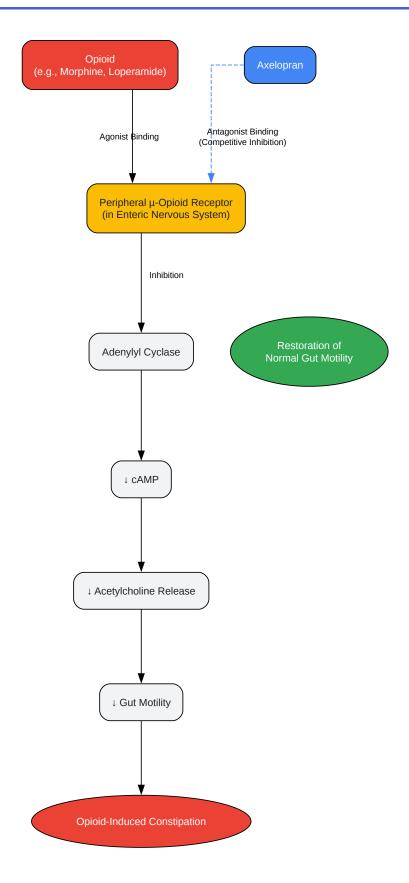
Mechanism of Action

Opioids exert their analgesic effects by binding to μ -opioid receptors in the central nervous system (CNS). However, they also bind to μ -opioid receptors in the enteric nervous system of the gastrointestinal (GI) tract, leading to decreased motility, increased fluid absorption, and consequently, constipation. **Axelopran** is designed to selectively block these peripheral μ -opioid receptors in the gut without crossing the blood-brain barrier, thereby alleviating OIC without compromising the central analgesic effects of opioids. In the context of oncology, opioids have been shown to have immunosuppressive effects, potentially hindering the efficacy of immunotherapies. By blocking peripheral opioid receptors on immune cells, **Axelopran** may reverse this immunosuppression and enhance anti-tumor immune responses.

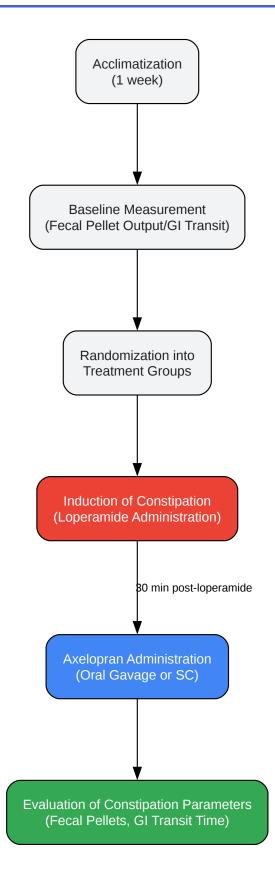


Signaling Pathway of Axelopran in Opioid-Induced Constipation

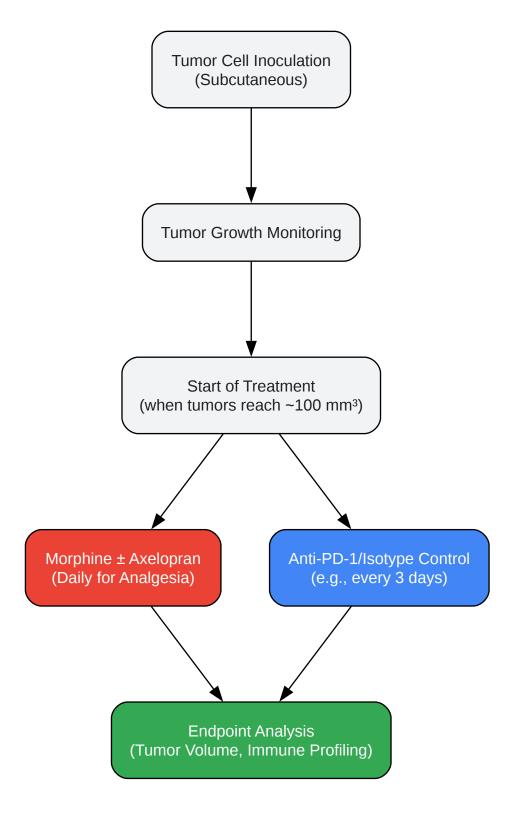












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